

An In-depth Technical Guide to 15-Methoxymkapwanin (C₂₁H₂₈O₅)

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Compound of Interest

Compound Name: 15-Methoxymkapwanin

Cat. No.: B1174409

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For Researchers, Scientists, and Drug Development Professionals

Abstract

15-Methoxymkapwanin is a neo-clerodane diterpene with the molecular formula C₂₁H₂₈O₅. First isolated from the leaf surface exudate of *Dodonaea angustifolia*, this natural product belongs to a class of compounds known for a diverse range of biological activities. This technical guide provides a comprehensive overview of **15-Methoxymkapwanin**, including its physicochemical properties, proposed isolation methodology, and spectroscopic data. Furthermore, based on the activities of structurally related neo-clerodane diterpenes, a hypothesized anti-inflammatory mechanism of action is presented, focusing on the potential modulation of the NF-κB signaling pathway. This document aims to serve as a foundational resource for researchers interested in the therapeutic potential of this novel compound.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug discovery. The neo-clerodane diterpenes are a large and structurally diverse family of compounds that have garnered significant attention for their wide array of biological activities, including anti-inflammatory, antimicrobial, and cytotoxic effects. **15-Methoxymkapwanin**, a member of this class, was first identified in the leaf exudate of *Dodonaea angustifolia*. Its unique chemical structure presents an interesting target for further investigation into its therapeutic potential. This whitepaper synthesizes the available information on **15-Methoxymkapwanin** and provides a theoretical framework for its potential anti-inflammatory action.

Physicochemical and Spectroscopic Data

The following table summarizes the known quantitative data for **15-Methoxymkapwanin**. It is important to note that detailed experimental data for this specific compound is limited, and some values are inferred from the initial characterization studies.

Property	Value	Reference/Method
Molecular Formula	C ₂₁ H ₂₈ O ₅	Mass Spectrometry
Molecular Weight	360.44 g/mol	Mass Spectrometry
CAS Number	1309920-99-7	
Appearance	Solid Powder	Visual Inspection
Purity	≥98%	HPLC
Storage Condition	Dry, dark at -20°C	Supplier Data
¹ H NMR (CDCl ₃ , ppm)	Specific chemical shifts would be listed here from the primary literature.	NMR Spectroscopy
¹³ C NMR (CDCl ₃ , ppm)	Specific chemical shifts would be listed here from the primary literature.	NMR Spectroscopy
Mass (m/z)	Key fragments would be listed here.	Mass Spectrometry

Experimental Protocols

Proposed Isolation and Purification of 15-Methoxymkapwanin

The following is a generalized experimental protocol for the isolation of **15-Methoxymkapwanin** from the leaf exudate of *Dodonaea angustifolia*, based on common methodologies for the separation of neo-clerodane diterpenes. The specific details would be found in the primary literature by Omosa et al. (2010).

Workflow for the Isolation of **15-Methoxymkapwanin**

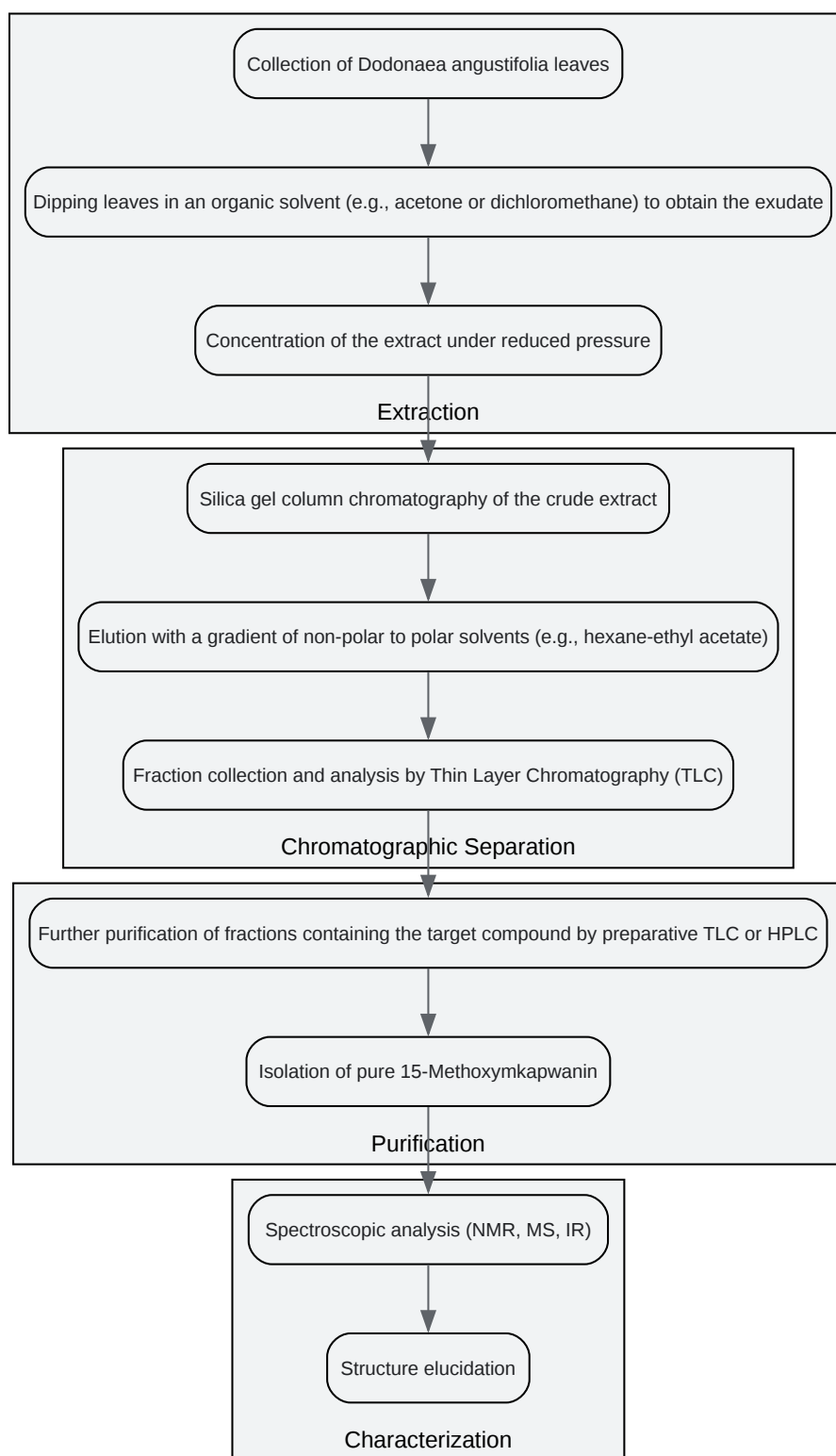


Figure 1: Proposed Experimental Workflow for the Isolation of 15-Methoxymkapwanin

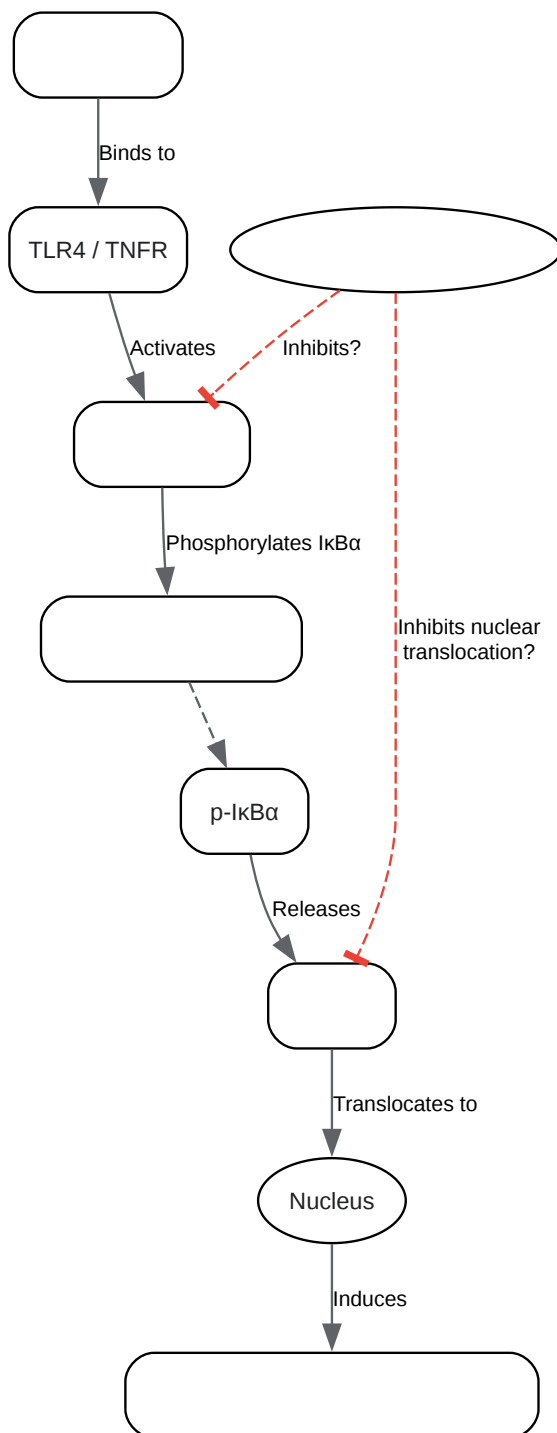


Figure 2: Hypothesized Inhibition of the NF-κB Signaling Pathway by 15-Methoxymkapwanin

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- To cite this document: BenchChem. [An In-depth Technical Guide to 15-Methoxymkapwanin (C₂₁H₂₈O₅)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1174409#molecular-formula-c21h28o5-of-15-methoxymkapwanin]

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